Specificity of Keap1-Nrf2-IN-13: A Comparative Analysis

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Compound of Interest

Compound Name:	*Keap1-Nrf2-IN-13*
Cat. No.:	*B12394512*

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A detailed guide for researchers and drug development professionals assessing the specificity and performance of **Keap1-Nrf2-IN-13** against other notable Keap1-Nrf2 protein-protein interaction (PPI) inhibitors.

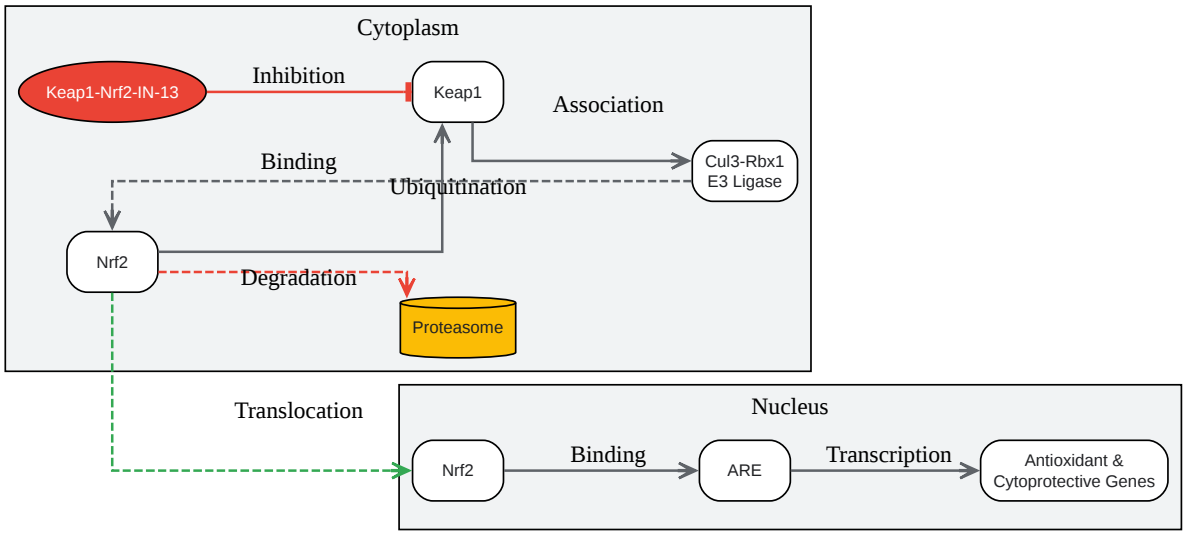
The Keap1-Nrf2 signaling pathway is a critical regulator of cellular defense against oxidative and electrophilic stress, making it an attractive target for therapeutic intervention in a variety of diseases, including cancer, neurodegenerative disorders, and inflammatory conditions. **Keap1-Nrf2-IN-13** is a small molecule inhibitor designed to disrupt the interaction between Kelch-like ECH-associated protein 1 (Keap1) and Nuclear factor erythroid 2-related factor 2 (Nrf2), thereby promoting the accumulation of Nrf2 and the subsequent transcription of antioxidant and cytoprotective genes. This guide provides a comparative assessment of the specificity and performance of **Keap1-Nrf2-IN-13** against other known Keap1-Nrf2 inhibitors, supported by experimental data and detailed methodologies.

The Keap1-Nrf2 Signaling Pathway

Under basal conditions, Keap1, a substrate adaptor protein for the Cul3-based E3 ubiquitin ligase complex, binds to Nrf2 and facilitates its ubiquitination and subsequent proteasomal degradation. This process maintains low intracellular levels of Nrf2. In response to oxidative or

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electrophilic stress, reactive cysteines within Keap1 are modified, leading to a conformational change that disrupts the Keap1-Nrf2 interaction. As a result, Nrf2 is stabilized, translocates to the nucleus, and activates the expression of genes containing the Antioxidant Response Element (ARE). Small molecule inhibitors of the Keap1-Nrf2 PPI mimic the effect of cellular stress by directly blocking the interaction between the two proteins.





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